

# Tetrabromophthalic Anhydride Formulations in UL 94 Vertical Burn Tests: A Comparative Guide

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## Compound of Interest

Compound Name: Tetrabromophthalic anhydride

Cat. No.: B132299

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This guide provides an objective comparison of the performance of **Tetrabromophthalic anhydride** (TBPA) based flame-retardant formulations in the UL 94 vertical burn test against common non-halogenated alternatives. The information presented is supported by experimental data to assist in the selection of appropriate flame-retardant systems for various polymer applications.

## Executive Summary

**Tetrabromophthalic anhydride** is a reactive flame retardant widely used to enhance the fire resistance of polymers such as unsaturated polyesters, epoxy resins, and polypropylenes. Achieving a UL 94 V-0 rating, the highest classification for vertical burning, is a critical benchmark for materials used in electronics, construction, and transportation industries. This guide details the UL 94 vertical burn test protocol and presents a comparative analysis of TBPA formulations against phosphorus-based and intumescent flame retardants, focusing on key performance metrics required to achieve the V-0 classification.

## UL 94 Vertical Burn Test Protocol

The UL 94 vertical burn test is a widely accepted standard for assessing the flammability of plastic materials. The test evaluates the burning characteristics of a vertically oriented specimen after the application of a controlled flame.

#### Specimen Preparation and Conditioning:

- Dimensions: Test specimens are typically bars measuring  $125 \pm 5$  mm in length and  $13.0 \pm 0.5$  mm in width, with a thickness representative of the end-use application.
- Conditioning: To ensure reproducibility, specimens are conditioned prior to testing. A common conditioning protocol involves placing one set of samples in an air-circulating oven at 70°C for 168 hours and another set at 23°C and 50% relative humidity for a minimum of 48 hours.

#### Test Procedure:

- A specimen is clamped vertically.
- A calibrated burner producing a 20 mm blue flame is applied to the bottom edge of the specimen for 10 seconds and then removed.
- The afterflame time (t1) is recorded.
- Immediately after the flaming combustion ceases, the flame is reapplied for another 10 seconds.
- The second afterflame time (t2) and the afterglow time (t3) are recorded.
- Observations are made regarding the dripping of flaming particles and whether they ignite a cotton swatch placed below the specimen.

UL 94 V-0 Classification Criteria: To achieve a V-0 rating, the following criteria must be met for a set of five specimens:

- No single afterflame time (t1 or t2) should exceed 10 seconds.
- The total afterflame time for all five specimens ( $\Sigma(t1 + t2)$ ) should not exceed 50 seconds.
- No specimen should have flaming drips that ignite the cotton swatch.
- No specimen should burn up to the holding clamp.

- The afterglow time (t3) for any specimen should not exceed 30 seconds.

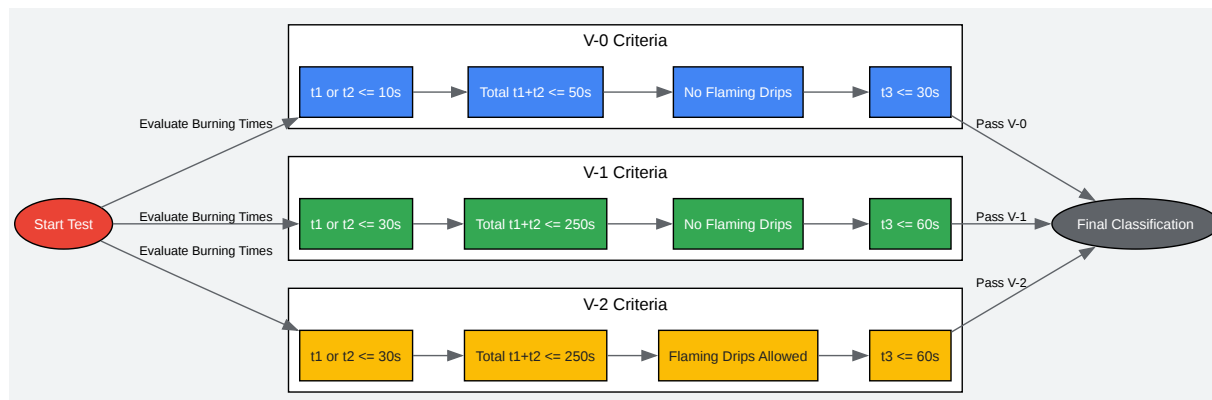
## Comparative Performance Data

While specific quantitative UL 94 V-0 test results for **Tetrabromophthalic anhydride** formulations are not readily available in public literature in a detailed tabular format, its efficacy as a flame retardant is well-established. For a meaningful comparison, the following table presents typical UL 94 V-0 performance data for common non-halogenated flame retardant systems in various polymers. This data can serve as a benchmark for evaluating the expected performance of TBPA-based systems.

Polymer Matrix	Flame Retardant System	Loading (%)	Afterflame Time (t1 + t2) (s)	Afterglow Time (t3) (s)	Dripping (Ignition of Cotton)	UL 94 Rating
Epoxy Resin	Neat Epoxy	0	Burning	-	Yes	No Rating
Ammonium Polyphosphate (APP) + Zinc Borate (ZnB)	10% APP, 5% ZnB	Not Reported	Not Reported	Not Reported	V-0[1]	
DOPO-based derivative	1.2% Phosphorus	< 10 (individual)	< 30	No	V-0[2]	
Unsaturated Polyester	UPR with 30% DOPO-N and 3% VHNTs	33	< 10 (individual)	< 30	No	V-0[3]
Polypropylene	Intumescent Flame Retardant (e.g., Ammonium Polyphosphate-based)	20-30	< 10 (individual)	< 30	No	V-0[4][5]

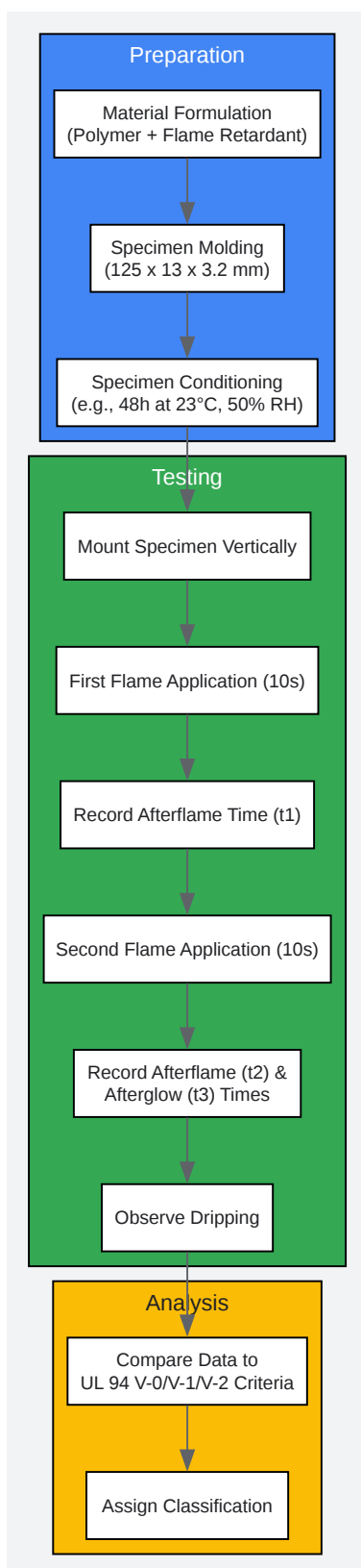
## Signaling Pathways and Experimental Workflows

To provide a clearer understanding of the logical relationships in the UL 94 classification system, the following diagrams are provided.



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Caption: Logical flow for UL 94 V-0, V-1, and V-2 classification.



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Caption: UL 94 Vertical Burn Test Experimental Workflow.

## Conclusion

**Tetrabromophthalic anhydride** remains a viable and effective flame retardant for achieving high levels of fire safety in a variety of polymer systems. While detailed, publicly available comparative data against all non-halogenated alternatives is limited, the established use of TBPA in demanding applications underscores its performance. For researchers and developers, the selection of an appropriate flame retardant will depend on a holistic assessment of performance requirements, regulatory considerations, and cost-effectiveness. The data and protocols presented in this guide offer a foundational understanding to aid in this decision-making process.

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